

An In-depth Technical Guide to Dimethyl Pimelate: Molecular Weight and Formula

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Compound of Interest

Compound Name: Dimethyl pimelate

Cat. No.: B158113

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental chemical properties of **dimethyl pimelate**, a versatile diester compound. The information is presented to be a valuable resource for professionals in research, chemical synthesis, and drug development.

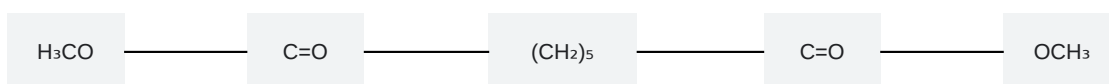
Chemical Data for Dimethyl Pimelate

Dimethyl pimelate, also known as dimethyl 1,7-heptanedioate or heptanedioic acid dimethyl ester, is a key intermediate in various chemical syntheses.^{[1][2]} The quantitative data for this compound is summarized below.

Identifier	Value
Molecular Formula	C ₉ H ₁₆ O ₄ ^{[1][2][3][4]}
Molecular Weight	188.22 g/mol ^{[1][4][5]}
Linear Formula	CH ₃ O ₂ C(CH ₂) ₅ CO ₂ CH ₃ ^[5]
CAS Number	1732-08-7 ^{[1][3][5]}

Structural Representation

The molecular structure of **dimethyl pimelate** consists of a central seven-carbon chain with methyl ester groups at both ends.



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Caption: Chemical structure of **dimethyl pimelate**.

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